

4,5-Diepipsidial A: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 4,5-Diepipsidial A

Cat. No.: B15596743

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Abstract

4,5-Diepipsidial A is a naturally occurring meroterpenoid that has garnered significant interest within the scientific community due to its potent biological activities, particularly its cytotoxic effects against various human cancer cell lines. This technical guide provides a detailed overview of the discovery, natural source, and chemical properties of **4,5-Diepipsidial A**. It further outlines the experimental protocols for its isolation and structure elucidation and summarizes its known biological activities with a focus on its anticancer properties. Finally, a proposed mechanism of action involving the inhibition of the anti-apoptotic protein Bcl-2 is presented.

Discovery and Natural Source

4,5-Diepipsidial A was first isolated from the leaves of the guava tree, *Psidium guajava* L., a plant belonging to the Myrtaceae family.^{[1][2]} Subsequent studies have also identified its presence in the fruits of the same plant.^[3] This compound is part of a larger family of structurally related meroterpenoids, including psidials, guajadials, and psiguadials, that have been isolated from this species.

Chemical Properties

4,5-Diepipsidial A is classified as a triterpenoid.^[4] Its chemical structure and properties are summarized in the table below.

Property	Value	Reference
Chemical Name	4,5-Diepipsidial A	^[4] ^[5] ^[6]
CAS Number	1219603-97-0	^[4] ^[5] ^[6]
Molecular Formula	C30H34O5	^[4] ^[5] ^[6]
Molecular Weight	474.59 g/mol	^[4] ^[5] ^[6]
Class	Meroterpenoid	^[1] ^[2]

Biological Activity: Cytotoxicity

4,5-Diepipsidial A has demonstrated significant cytotoxic activity against a range of human cancer cell lines. The 50% inhibitory concentration (IC₅₀) values from various studies are presented in the table below for comparative analysis.

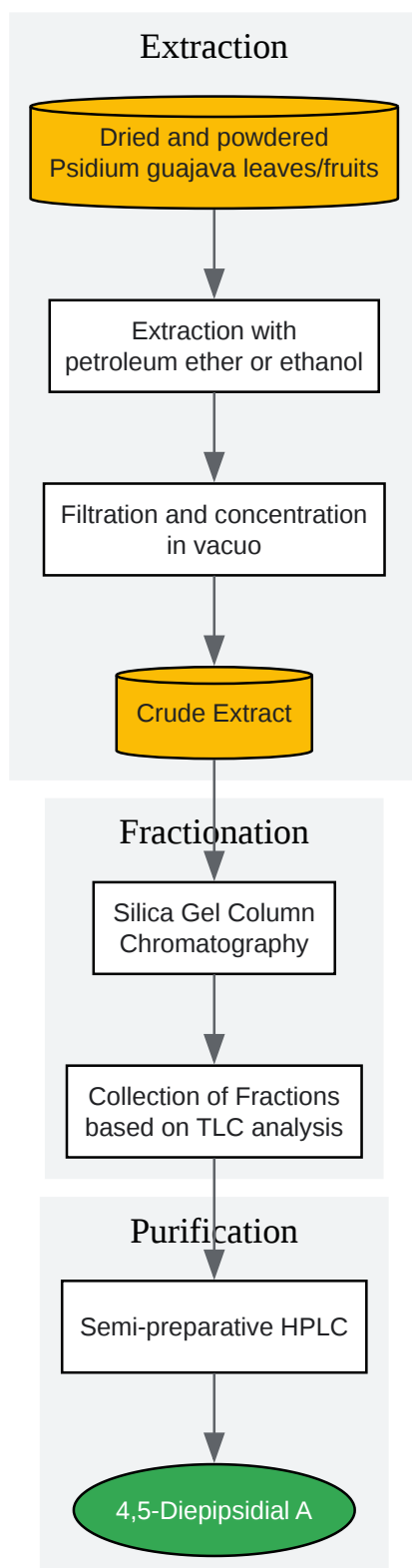
Cell Line	Cancer Type	IC50 Value (μM)	Reference
A549	Lung Carcinoma	0.16	[3] [7]
Huh7	Hepatoma	2.82	[7] [8]
DU145	Prostate Carcinoma	4.79	[7] [8]
CCRF-CEM	Acute Lymphoblastic Leukemia	7.0	[7]
HCT116	Colorectal Carcinoma	9.13	[7]
HL-60	Promyelocytic Leukemia	3.21 - 9.94	[1]
SMMC-7721	Hepatoma	3.21 - 9.94	[1]
MCF-7	Breast Adenocarcinoma	3.21 - 9.94	[1]
SW-480	Colorectal Adenocarcinoma	3.21 - 9.94	[1]

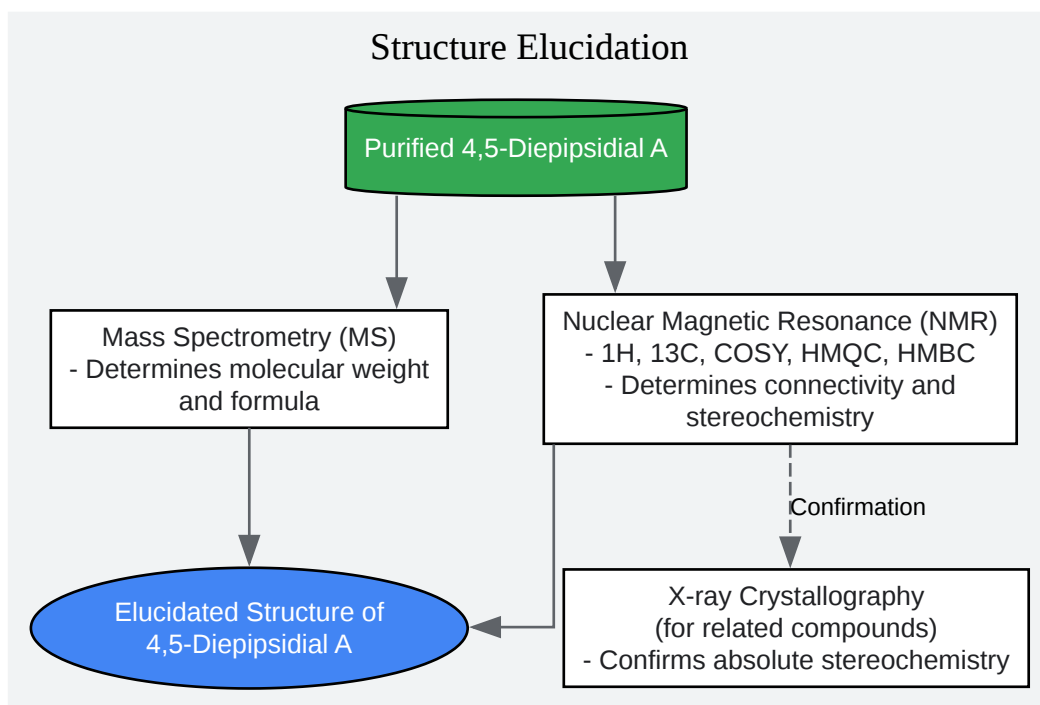
*Note: The IC50 values for HL-60, SMMC-7721, MCF-7, and SW-480 are reported as a range for a group of sixteen isolated meroterpenoids, including **4,5-Diepipsidial A**.[\[1\]](#)

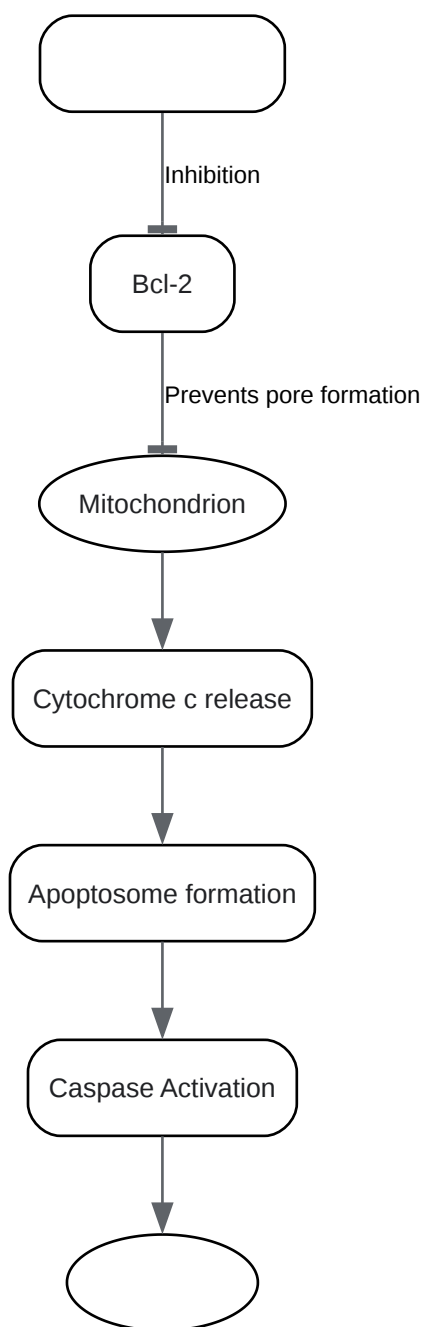
Experimental Protocols

Isolation and Purification of 4,5-Diepipsidial A

The following is a generalized protocol for the isolation of **4,5-Diepipsidial A** from *Psidium guajava*, based on methods reported for related meroterpenoids.







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